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Factors affecting the stability of Xeruborbactam in aqueous solutions

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Compound of Interest

Compound Name: (1R,2S)-Xeruborbactam disodium

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Technical Support Center: Xeruborbactam Stability

Welcome to the technical support center for Xeruborbactam. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability of Xeruborbactam in aqueous solutions. Below you will find frequently asked questions (FAQs) and troubleshooting guides to assist with your experiments.

Frequently Asked Questions (FAQs)

Q1: I am preparing Xeruborbactam solutions for my experiments. Which form of the compound should I use?

A1: It is highly recommended to use the disodium salt of Xeruborbactam for your experiments. The free acid form of Xeruborbactam is known to be prone to instability in aqueous solutions.[1] The disodium salt is the more stable form and retains the same biological activity.[1]

Q2: How should I prepare my stock solutions of Xeruborbactam disodium salt?

A2: For stock solutions, it is advisable to dissolve the Xeruborbactam disodium salt in a suitable buffer. If you are using water as the solvent, it is recommended to prepare the working solution from the stock, and then sterilize it by filtering through a 0.22 µm filter before use.[2]







Q3: What are the recommended storage conditions for Xeruborbactam disodium salt stock solutions?

A3: For optimal stability of stock solutions, it is recommended to store them sealed, away from moisture and light, at -80°C for up to 6 months or at -20°C for up to 1 month.[2] Short-term storage at 0-4°C for a few days to weeks is also possible.[3]

Q4: What factors can affect the stability of Xeruborbactam in my aqueous experimental setup?

A4: As a cyclic boronic acid derivative, the stability of Xeruborbactam in aqueous solutions can be influenced by several factors. The most critical factors are likely to be pH and temperature. Boronic esters are susceptible to hydrolysis, and this process can be accelerated at physiological pH.[4][5] Generally, for beta-lactam and beta-lactamase inhibitors, stability tends to decrease at higher pH values due to increased nucleophilic attack on the carbonyl group in the beta-lactam ring by water.[6]

Q5: Is there any quantitative data on the degradation kinetics of Xeruborbactam at different pH values and temperatures?

A5: Currently, there is a lack of publicly available, detailed quantitative data on the degradation half-life of Xeruborbactam under various pH and temperature conditions. However, studies on other beta-lactamase inhibitors, such as vaborbactam (another boronic acid derivative), have shown that they can be stable for several hours at room temperature in solution. For example, meropenem/vaborbactam solutions are reported to be stable for up to 12 hours at room temperature.[7][8] For other beta-lactams and their inhibitors, degradation half-lives can range from a few hours to over 120 hours depending on the compound, pH, and temperature.[6][9] [10]

Troubleshooting Guide



Issue	Potential Cause	Recommended Solution
Loss of compound activity in my assay over time.	Degradation of Xeruborbactam in the assay buffer.	1. Ensure you are using the Xeruborbactam disodium salt. [1] 2. Prepare fresh solutions before each experiment. 3. Minimize the time the compound spends in aqueous solution at room temperature or 37°C. 4. If possible, conduct a preliminary stability test of Xeruborbactam in your specific assay buffer (see Experimental Protocols section).
Inconsistent results between experimental repeats.	Inconsistent solution preparation and storage.	1. Strictly follow the recommended storage conditions for stock solutions (-80°C or -20°C).[2] 2. Use a consistent protocol for preparing working solutions, including the buffer system and final pH. 3. Ensure complete dissolution of the compound before use.
Difficulty in analyzing Xeruborbactam by Reverse- Phase HPLC.	On-column hydrolysis of the boronate ester.	This is a known challenge with boronate esters.[11][12] Consider using a high pH mobile phase, which has been shown to be successful for other reactive pinacolboronate esters.[11]

Quantitative Data on the Stability of other Beta-Lactamase Inhibitors



While specific data for Xeruborbactam is not available, the following table summarizes stability data for other beta-lactamase inhibitors to provide a general reference.

Compound	Medium	Temperature	рН	Half-life
Vaborbactam (with Meropenem)	PVC infusion bags	Room Temp (~24°C)	Not specified	Stable for 12 hours
Vaborbactam (with Meropenem)	PVC infusion bags	Refrigerated (~4°C)	Not specified	Stable for 120 hours
Clavulanic Acid	Cation-adjusted Mueller Hinton Broth	36°C	7.25	29.0 hours
Avibactam	Cation-adjusted Mueller Hinton Broth	36°C	7.25	>120 hours
Tazobactam	Cation-adjusted Mueller Hinton Broth	36°C	7.25	>120 hours
Sulbactam	Cation-adjusted Mueller Hinton Broth	36°C	7.25	>120 hours

Data for Vaborbactam is from[8]. Data for Clavulanic Acid, Avibactam, Tazobactam, and Sulbactam is from[6][9][10].

Experimental Protocols

Protocol 1: General Procedure for Assessing Xeruborbactam Stability in an Aqueous Buffer

This protocol provides a general method for determining the stability of Xeruborbactam in a specific aqueous buffer over time.



· Preparation of Solutions:

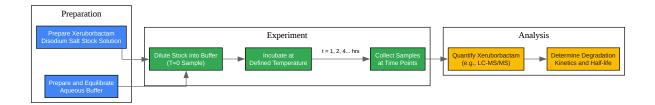
- Prepare a stock solution of Xeruborbactam disodium salt (e.g., 10 mg/mL) in a suitable solvent (e.g., water or DMSO) and store at -80°C.
- Prepare the desired aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) and bring it to the desired experimental temperature (e.g., 25°C or 37°C).
- Initiation of the Stability Study:
 - Dilute the Xeruborbactam stock solution into the pre-warmed aqueous buffer to a final concentration (e.g., 100 μg/mL).
 - Immediately after mixing, take a sample for the time zero (T=0) measurement.
- Incubation and Sampling:
 - Incubate the solution at the chosen temperature.
 - Collect samples at predetermined time points (e.g., 1, 2, 4, 8, 12, 24 hours).
 - Immediately upon collection, either analyze the sample or quench the degradation by freezing at -80°C until analysis.

Sample Analysis:

- Quantify the concentration of the remaining Xeruborbactam in each sample using a validated analytical method, such as LC-MS/MS.
- Plot the concentration of Xeruborbactam versus time to determine the degradation kinetics and calculate the half-life.

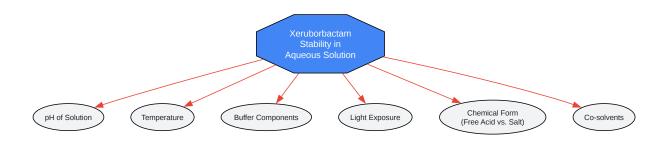
Visualizations





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Caption: Workflow for assessing Xeruborbactam stability.



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Caption: Key factors influencing Xeruborbactam stability.

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